

AGN 191976: A Technical Guide to the Acetylenic Retinoid Tazarotene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AGN 191976

Cat. No.: B10771518

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AGN 191976 is formally known as Tazarotene, a third-generation, receptor-selective, topical retinoid.[1][2] Developed by Allergan, Tazarotene is a member of the acetylenic class of retinoids and is a prodrug that is converted to its active metabolite, tazarotenic acid (AGN 190299), in vivo.[3] This technical guide provides a comprehensive overview of the discovery, synthesis, and mechanism of action of Tazarotene, with a focus on quantitative data and experimental protocols relevant to researchers and drug development professionals.

Tazarotene was approved for medical use in 1997 and is primarily used for the treatment of plaque psoriasis and acne vulgaris.[1] Its unique chemical structure and receptor selectivity offer a distinct therapeutic profile compared to other retinoids.

Discovery and Development

The development of Tazarotene emerged from research efforts to create synthetic retinoids with improved therapeutic indices. The goal was to design a molecule with high affinity and selectivity for specific retinoic acid receptors (RARs) to maximize efficacy while minimizing off-target effects. Tazarotene was synthesized as an acetylenic retinoid, a novel class at the time, and was identified as a potent and selective RAR β and RAR γ modulator.[4]

Key Milestones:

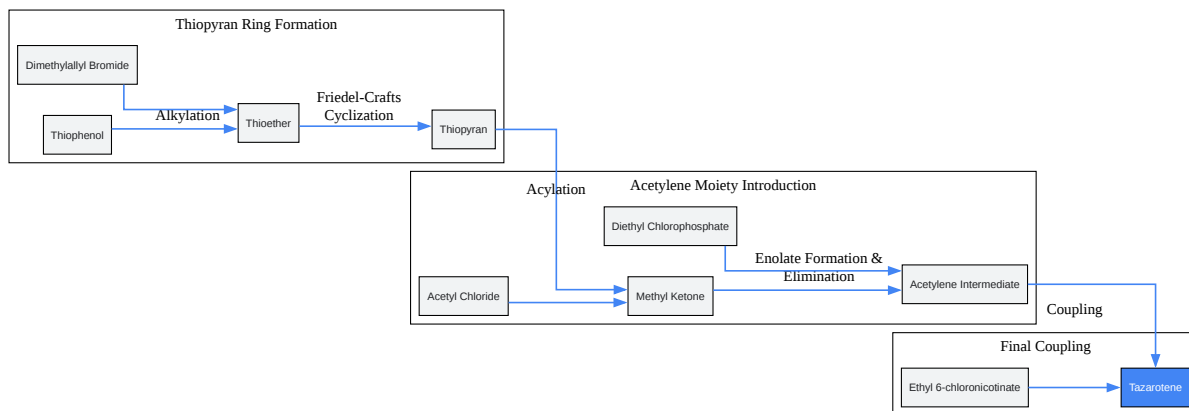
- 1988 & 1992: Patents for the preparation of Tazarotene were filed by Allergan.[5]
- 1997: Tazarotene received FDA approval for the topical treatment of psoriasis.[1][2]
- Post-1997: Its indication was expanded to include the treatment of acne and photodamaged skin.[6]

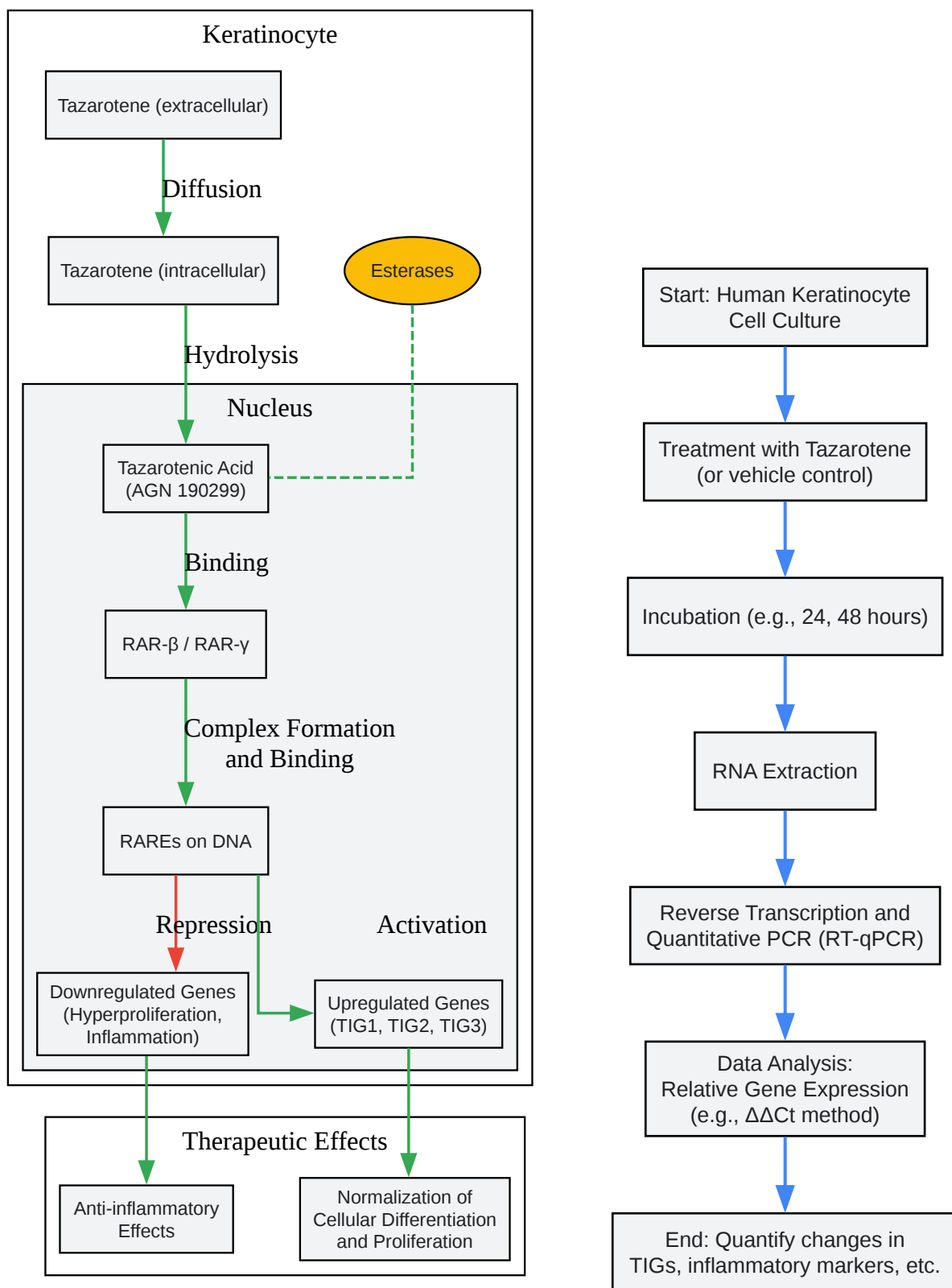
Synthesis Pathway

The synthesis of Tazarotene involves a multi-step process, culminating in the formation of the ethyl 6-[2-(4,4-dimethyl-3,4-dihydro-2H-1-benzothiopyran-6-yl)ethynyl]pyridine-3-carboxylate molecule.[1] An alternative patented process involves the deoxygenation of the corresponding S-oxide.[7]

A Common Synthetic Route:[1]

- Thioether Formation: Thiophenol is alkylated with dimethylallyl bromide to yield a thioether.
- Cyclization: A Friedel-Crafts cyclization of the resulting olefin using polyphosphoric acid (PPA) forms the thiopyran ring system.
- Acylation: The thiopyran is then acylated with acetyl chloride in the presence of aluminum chloride to produce a methyl ketone.
- Acetylene Formation: The enolate of the ketone is reacted with diethyl chlorophosphate to form a transient enol phosphate, which then eliminates diethyl phosphite to yield the corresponding acetylene.
- Coupling: The acetylenic anion is coupled with Ethyl 6-chloronicotinate to afford the final product, Tazarotene.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tazarotene - Wikipedia [en.wikipedia.org]
- 2. Exploring tazarotene's role in dermatology - Cosmoderma [cosmoderma.org]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. Tazarotene: the first receptor-selective topical retinoid for the treatment of psoriasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. File:Tazarotene synthesis.svg - Wikimedia Commons [commons.wikimedia.org]
- 6. go.drugbank.com [go.drugbank.com]
- 7. EP1700855A1 - A process for the preparation of tazarotene - Google Patents [patents.google.com]
- To cite this document: BenchChem. [AGN 191976: A Technical Guide to the Acetylenic Retinoid Tazarotene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10771518#agn-191976-discovery-and-synthesis-pathway]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com